

Technical Comparison Guide: UV-Vis Spectra of 2-Hydroxy-5-(5-pyrimidinyl)benzaldehyde

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Compound of Interest

Compound Name: 2-Hydroxy-5-(5-pyrimidinyl)benzaldehyde

Cat. No.: B13903626

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Executive Summary & Molecular Context[1][2][3][4][5][6][7]

2-Hydroxy-5-(5-pyrimidinyl)benzaldehyde is a functionalized salicylaldehyde derivative often employed as a pharmaceutical intermediate or a ligand for coordination chemistry. Its structure features a salicylaldehyde core (providing an intramolecular hydrogen bond and ESIPT capability) coupled to a 5-pyrimidinyl moiety (an electron-deficient heteroaromatic ring).

From a spectroscopic standpoint, this molecule represents a Donor-

-Acceptor (D-

-A) system:

- Donor (D): The phenolic hydroxyl group (OH) at the ortho position.
- -Bridge: The central benzene ring.
- Acceptor (A): The pyrimidine ring at the para position (relative to the OH) and the aldehyde group.

This guide compares its optical performance against its synthetic precursor (5-Bromo-2-hydroxybenzaldehyde) and the parent scaffold (Salicylaldehyde) to provide a robust method for identification and purity assessment.

Comparative Spectral Analysis

The following table contrasts the target molecule with its primary "alternatives"—specifically, the starting materials used in its synthesis. Distinguishing these species is critical for monitoring reaction completion (e.g., Suzuki coupling of the aryl bromide with pyrimidine-5-boronic acid).

Table 1: Comparative UV-Vis Absorption Profiles (Methanol, ~50 M)

Feature	Target Product 2-Hydroxy-5-(5-pyrimidinyl)benzaldehyde	Alternative 1 (Precursor) 5-Bromo-2-hydroxybenzaldehyde	Alternative 2 (Parent) Salicylaldehyde
Primary ()	~275 – 285 nm (Hyperchromic)	~260 nm	255 nm
Secondary (ICT /)	~340 – 355 nm (Bathochromic Shift)	~330 nm	325 nm
Molar Absorptivity ()	High (M cm)	Medium (~10,000 M cm)	Low-Medium (~3,000 M cm)
Visual Appearance	Bright Yellow / Greenish-Yellow	Pale Yellow / White	Colorless to Pale Straw
Electronic Driver	Extended Conjugation + ICTPyrimidine acts as a strong electron sink, lowering LUMO energy.	Inductive Effect (-I)Bromine withdraws density but offers minimal conjugation extension.	Basic ChromophoreSimple benzene transitions.

Analyst Note: The target molecule exhibits a distinct Red Shift (Bathochromic) compared to the bromo-precursor. In a reaction mixture, the disappearance of the 330 nm shoulder and the growth/intensification of the broad band at ~350 nm confirms the successful installation of the pyrimidine ring.

Mechanistic Insight: The "Push-Pull" & ESIPT Effect

Understanding the causality behind the spectrum is essential for interpreting data in different solvents.

Electronic Conjugation (The "Red Shift")

The 5-pyrimidinyl group is heteroaromatic and electron-deficient. When attached para to the electron-rich hydroxyl group, it creates a strong dipole across the molecule.

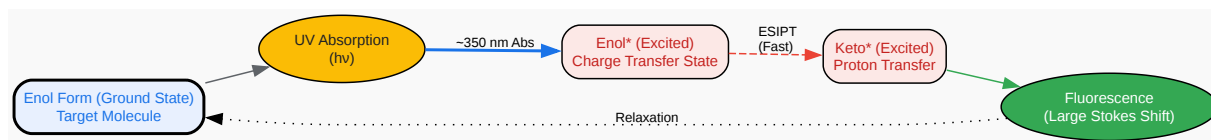
- Mechanism: The lone pairs on the phenolic oxygen donate into the ring, while the pyrimidine nitrogens pull density. This reduces the HOMO-LUMO gap, shifting absorption to lower energies (longer wavelengths) compared to the bromo-analog.

Excited State Intramolecular Proton Transfer (ESIPT)

Like salicylaldehyde, this molecule possesses an intramolecular hydrogen bond between the phenolic hydrogen and the aldehyde oxygen.

- Ground State: Exists primarily as the Enol form.
- Excited State: Upon UV absorption, the acidity of the phenol increases, and the basicity of the carbonyl increases, driving a proton transfer to form the cis-Keto tautomer.
- Impact: This results in a large Stokes shift (fluorescence) and broadens the absorption band in the 340–360 nm region.

Diagram 1: Electronic Structure & ESIPT Pathway



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Caption: The ESIPT cycle showing the absorption event (Enol to Enol) which is the focus of UV-Vis characterization.*

Standardized Experimental Protocol

To ensure reproducible spectral data, follow this self-validating protocol. This method minimizes errors from solvatochromism and concentration effects.

Materials

- Solvent: HPLC-grade Methanol (MeOH) or Acetonitrile (MeCN).
 - Note: Avoid basic solvents (like DMF with traces of amine) which may deprotonate the phenol and shift to >380 nm (Phenolate band).
- Blank: Pure solvent from the same bottle used for dilution.
- Cuvette: Quartz, 10 mm path length (matches UV cutoff < 200 nm).

Workflow

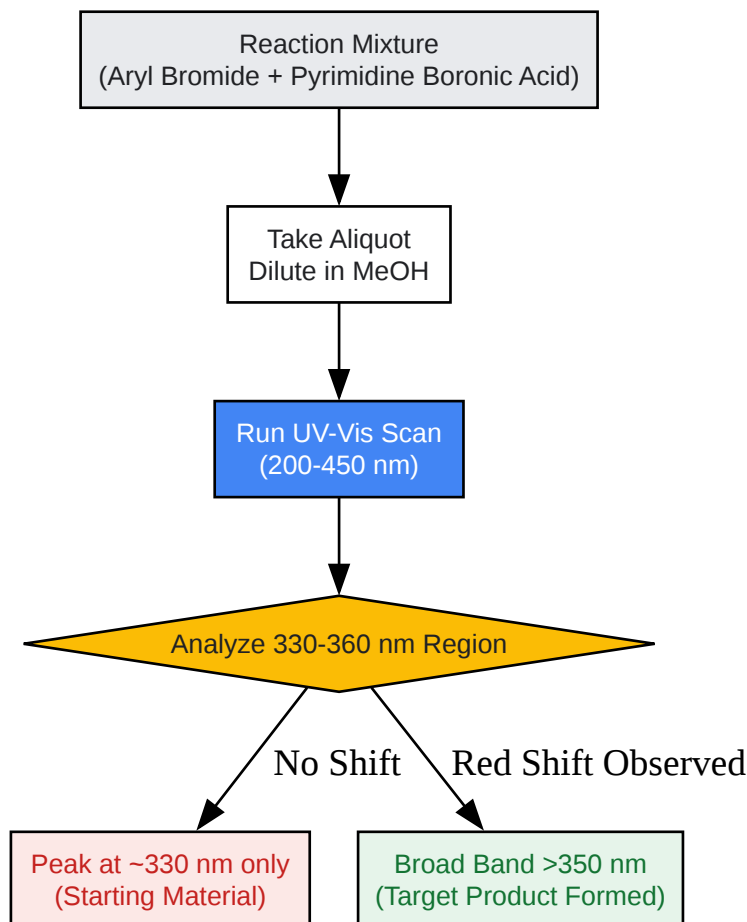
- Stock Preparation:
 - Weigh 1.0 mg of **2-Hydroxy-5-(5-pyrimidinyl)benzaldehyde**.
 - Dissolve in 10 mL MeOH (Concentration

100

g/mL or ~0.5 mM).

- Checkpoint: Solution should be clear. If cloudy, sonicate.
- Dilution (The "Linearity Check"):
 - Prepare three working standards:
 - A: 10
M (200
L Stock + 9.8 mL MeOH)
 - B: 25
M (500
L Stock + 9.5 mL MeOH)
 - C: 50
M (1.0 mL Stock + 9.0 mL MeOH)
- Acquisition:
 - Scan Range: 200 nm to 500 nm.
 - Scan Speed: Medium (approx. 200-400 nm/min).
 - Baseline Correction: Run pure MeOH blank first.
- Validation Criteria:
 - The ratio of Absorbance at
(280 nm) to
(350 nm) must remain constant across dilutions A, B, and C.
 - If the ratio changes, aggregation or ionization is occurring (check solvent pH).

Diagram 2: Reaction Monitoring Workflow (Suzuki Coupling)



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Caption: Decision tree for using UV-Vis to monitor the synthesis of the target from 5-bromosalicylaldehyde.

References

- BenchChem. (2025). A Comparative Guide to Halogenated Hydroxybenzaldehydes in Synthetic Chemistry. Retrieved from
 - Provides baseline reactivity and spectral expect
- National Institute of Standards and Technology (NIST). UV/Visible Spectrum of Salicylaldehyde (Benzaldehyde, 2-hydroxy-). NIST Chemistry WebBook, SRD 69. Retrieved

from

- Authoritative source for the parent pharmacophore spectrum.
- ResearchGate. (2011). A Comparative Analysis of the UV/Vis Absorption Spectra of Nitrobenzaldehydes. Retrieved from
 - Validates the "push-pull" spectral shift theory in substituted benzaldehydes.
- PubChem.2-Hydroxy-5-(pyrimidin-2-yl)benzaldehyde Data. National Library of Medicine. Retrieved from
 - Structural analog data used to corrobor
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